

5-Bromo-2,4-dichloropyridine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Bromo-2,4-dichloropyridine

Cat. No.: B1280864

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **5-Bromo-2,4-dichloropyridine** (CAS No. 849937-96-8). The information is intended to supplement, not replace, institutional environmental health and safety (EHS) protocols. All users should consult their institution's specific guidelines and the most recent Safety Data Sheet (SDS) before handling this compound.

Hazard Identification and Classification

5-Bromo-2,4-dichloropyridine is classified as an irritant.^[1] To the best of current knowledge, the toxicological properties of this compound have not been fully investigated.^[1] Therefore, it should be handled with caution, assuming it may be harmful if ingested or inhaled.^[1]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[2]

Source: Sigma-Aldrich, Echemi.[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **5-Bromo-2,4-dichloropyridine** is crucial for safe handling and storage.

Table 2: Physical and Chemical Data

Property	Value
Molecular Formula	C ₅ H ₂ BrCl ₂ N
Molecular Weight	226.89 g/mol
Appearance	Colorless to yellow to brown liquid or solid
Melting Point	21-22 °C
Boiling Point	60-62 °C @ 0.9 Torr
Density	1.848 g/cm ³
Flash Point	100.8 °C
Storage Temperature	2-8 °C under an inert atmosphere

Sources: LookChem, Sigma-Aldrich, Protheragen.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a full-face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, chemical-resistant apron and boots are recommended. [1]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge may be necessary.

Experimental Protocols

Safe Handling Procedures

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Assemble all necessary equipment (e.g., glassware, spatulas, stirrers) before commencing work.
 - Verify that an appropriate fire extinguisher, safety shower, and eyewash station are readily accessible.
- Handling:
 - Always wear the recommended PPE as detailed in Table 3.

- Handle the compound exclusively within a certified chemical fume hood to avoid inhalation of vapors or dust.
- Avoid direct contact with skin and eyes.
- Use compatible tools (e.g., glass or stainless steel) for transfers.
- Keep containers tightly closed when not in use.
- Post-Handling:
 - Decontaminate all work surfaces and equipment with an appropriate solvent, followed by soap and water.
 - Properly dispose of all contaminated waste as described in the waste disposal protocol.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [1]
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation persists. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Management Protocol

- Immediate Actions:
 - Alert personnel in the immediate area and evacuate if necessary.
 - If the spill is flammable or volatile, eliminate all ignition sources.
 - Ensure the area is well-ventilated, using fume hoods to draw vapors away from the spill.
- Containment and Cleanup:
 - Don the appropriate PPE, including respiratory protection if necessary.
 - For liquid spills, cover with an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.

- For solid spills, carefully sweep or scoop the material to avoid generating dust.
- Work from the perimeter of the spill inwards to prevent spreading.
- Collect the absorbed material and spill debris into a clearly labeled, sealed container for hazardous waste disposal.
- Decontamination:
 - Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
 - Collect all decontamination materials for disposal as hazardous waste.

Fire-Fighting Measures

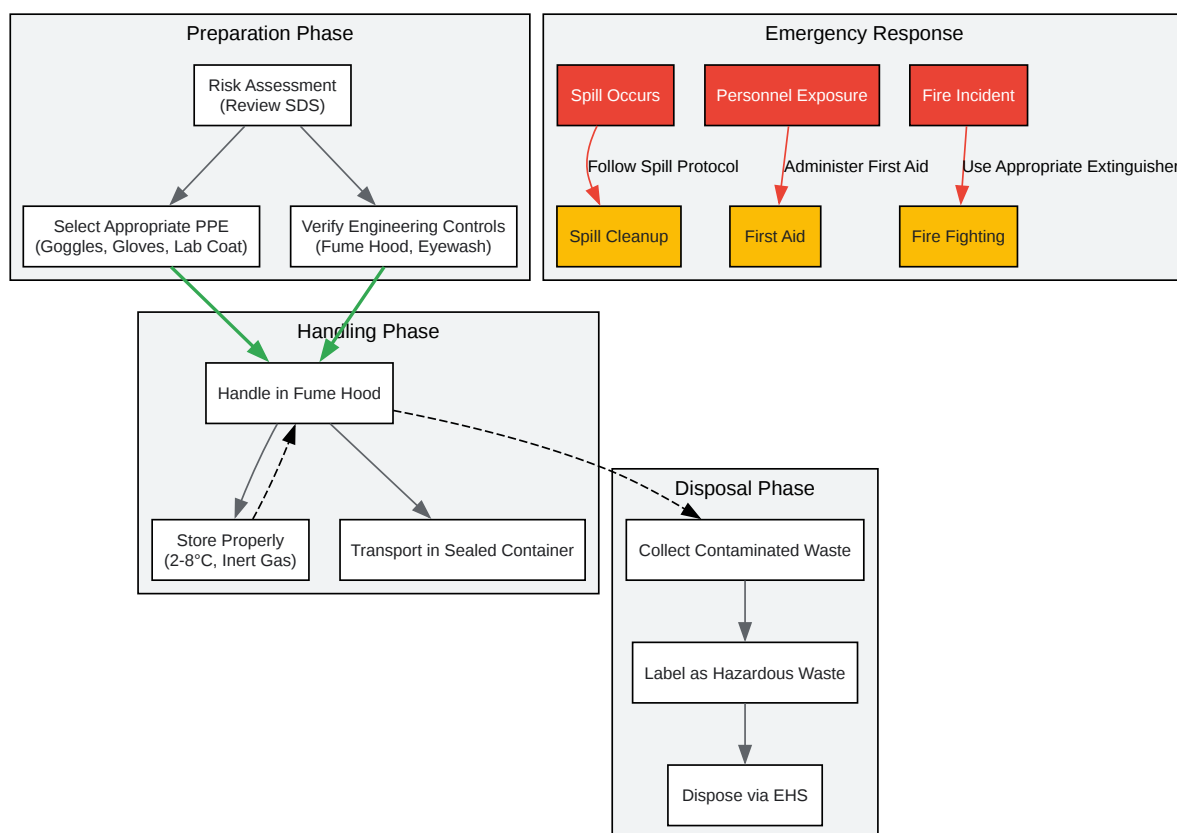
- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Specific Hazards: Combustion may produce toxic and corrosive fumes, including nitrogen oxides, carbon oxides, hydrogen chloride, and hydrogen bromide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep under an inert atmosphere (e.g., nitrogen or argon) at 2-8 °C. Store away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. This compound and its container must be disposed of as hazardous waste. It is recommended to use a licensed professional waste disposal service. Halogenated organic compounds are often disposed of via incineration in a permitted hazardous waste incinerator.

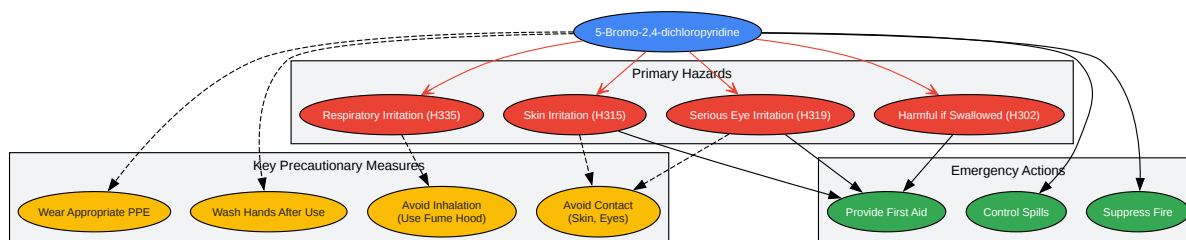
Workflow and Relationship Diagrams

The following diagrams illustrate the key relationships and workflows for the safe handling of **5-Bromo-2,4-dichloropyridine**.



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Caption: Workflow for the safe handling of **5-Bromo-2,4-dichloropyridine**.



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Caption: Hazard and response relationships for **5-Bromo-2,4-dichloropyridine**.

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- To cite this document: BenchChem. [5-Bromo-2,4-dichloropyridine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1280864#5-bromo-2-4-dichloropyridine-safety-and-handling-precautions\]](https://www.benchchem.com/product/b1280864#5-bromo-2-4-dichloropyridine-safety-and-handling-precautions)

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